

Application Notes and Protocols: Anlotinib Hydrochloride Western Blot for p-VEGFR2

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Compound of Interest

Compound Name: Anlotinib (hydrochloride)

Cat. No.: B10783339

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Introduction

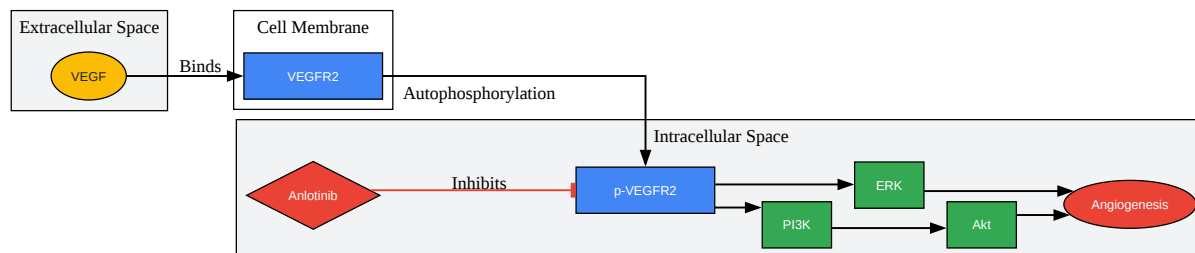
Anlotinib hydrochloride is a novel, orally administered multi-target tyrosine kinase inhibitor (TKI) that has demonstrated broad-spectrum anti-tumor activity.[1][2] A primary mechanism of action for anlotinib is the potent and selective inhibition of Vascular Endothelial Growth Factor Receptor 2 (VEGFR2), a key mediator of angiogenesis.[3][4][5] Angiogenesis, the formation of new blood vessels, is a critical process for tumor growth, survival, and metastasis.[6][7]

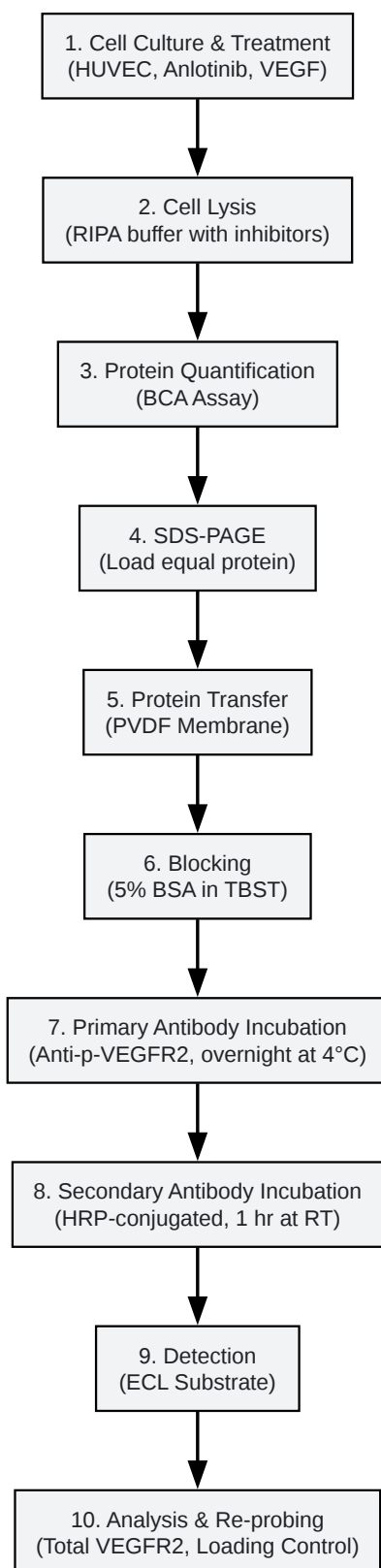
Upon binding its ligand, Vascular Endothelial Growth Factor (VEGF), VEGFR2 undergoes dimerization and autophosphorylation at specific tyrosine residues, initiating downstream signaling cascades.[8][9][10] These pathways, including the PI3K/Akt and MAPK/ERK pathways, are crucial for endothelial cell proliferation, migration, and survival.[9][11][12] Anlotinib competitively binds to the ATP-binding pocket of the VEGFR2 tyrosine kinase domain, thereby inhibiting its phosphorylation and subsequent downstream signaling.[1][4][5]

This document provides detailed application notes and a comprehensive Western blot protocol for assessing the inhibitory effect of anlotinib hydrochloride on VEGFR2 phosphorylation (p-VEGFR2).

Signaling Pathway and Mechanism of Action

The binding of VEGF to its receptor, VEGFR2, triggers a cascade of intracellular events pivotal for angiogenesis. Anlotinib acts as a potent inhibitor of this pathway by preventing the initial autophosphorylation of VEGFR2, thus blocking all subsequent downstream signaling.





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